

Dissolving YW3-56 Hydrochloride for Experimental Use: Application Notes and Protocols

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Compound of Interest

Compound Name: YW3-56 hydrochloride

Cat. No.: B12428441

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This document provides detailed application notes and protocols for the dissolution of **YW3-56 hydrochloride**, a PAD inhibitor, for use in various research experiments. Adherence to these guidelines is crucial for ensuring the compound's stability, activity, and the reproducibility of experimental results.

Compound Information

Compound Name	YW3-56 hydrochloride
Synonyms	YW356, YW3 56
CAS Number	2309756-20-3 (HCl), 1374311-17-7 (free base) [1]
Molecular Formula	C ₂₇ H ₃₃ Cl ₂ N ₅ O ₂ [1]
Molecular Weight	530.49 g/mol [1]
Mechanism of Action	YW3-56 is a PAD2/PAD4 inhibitor. It activates p53 target genes, induces ER stress through the PERK-eIF2 α -ATF4 signaling cascade, inhibits mTOR signaling, and blocks autophagy flux. [2]

Solubility Data

Proper solvent selection is critical for preparing **YW3-56 hydrochloride** solutions. Based on available data, the following solvent can be used:

Solvent	Solubility	Molarity	Notes
Methanol	10 mg/mL	18.85 mM	Sonication is recommended to aid dissolution. [3]

Note: It is always recommended to perform a small-scale solubility test before preparing a large stock solution. The solubility of the compound in other common solvents such as DMSO, ethanol, and aqueous buffers has not been explicitly reported in the public domain. Therefore, methanol is the recommended solvent for preparing the primary stock solution.

Storage and Stability

To maintain the integrity and activity of **YW3-56 hydrochloride**, proper storage is essential.

Form	Storage Temperature	Duration	Conditions
Powder	-20°C	3 years	
0 - 4°C	Short term (days to weeks)	Dry and dark [1]	
-20°C	Long term (months to years)	Dry and dark [1]	
In Solvent	-80°C	1 year	
-20°C	Long term (months)		
0 - 4°C	Short term (days to weeks)		

Note: Avoid repeated freeze-thaw cycles of the stock solution to prevent degradation. It is advisable to aliquot the stock solution into smaller, single-use volumes.

Experimental Protocols

Preparation of a 10 mM Stock Solution in Methanol

Materials:

- **YW3-56 hydrochloride** powder
- Anhydrous methanol (ACS grade or higher)
- Sterile, conical-bottom polypropylene or glass vial
- Vortex mixer
- Sonicator (water bath or probe)
- Calibrated micropipettes and sterile tips

Protocol:

- Calculate the required mass of **YW3-56 hydrochloride**. To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 530.49 \text{ g/mol} = 5.30 \text{ mg}$
- Weigh the **YW3-56 hydrochloride**. Carefully weigh 5.30 mg of the compound and transfer it to a sterile vial.
- Add the solvent. Add 1 mL of anhydrous methanol to the vial containing the compound.
- Dissolve the compound. Tightly cap the vial and vortex for 30 seconds.
- Sonicate. If the compound is not fully dissolved, sonicate the solution in a water bath for 5-10 minutes.[3] Visually inspect the solution to ensure there are no visible particles.

- Store the stock solution. Aliquot the stock solution into smaller volumes (e.g., 20 μ L) in sterile microcentrifuge tubes and store at -80°C for long-term use.

Preparation of Working Solutions for Cell-Based Assays

Materials:

- 10 mM **YW3-56 hydrochloride** stock solution in methanol
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Protocol:

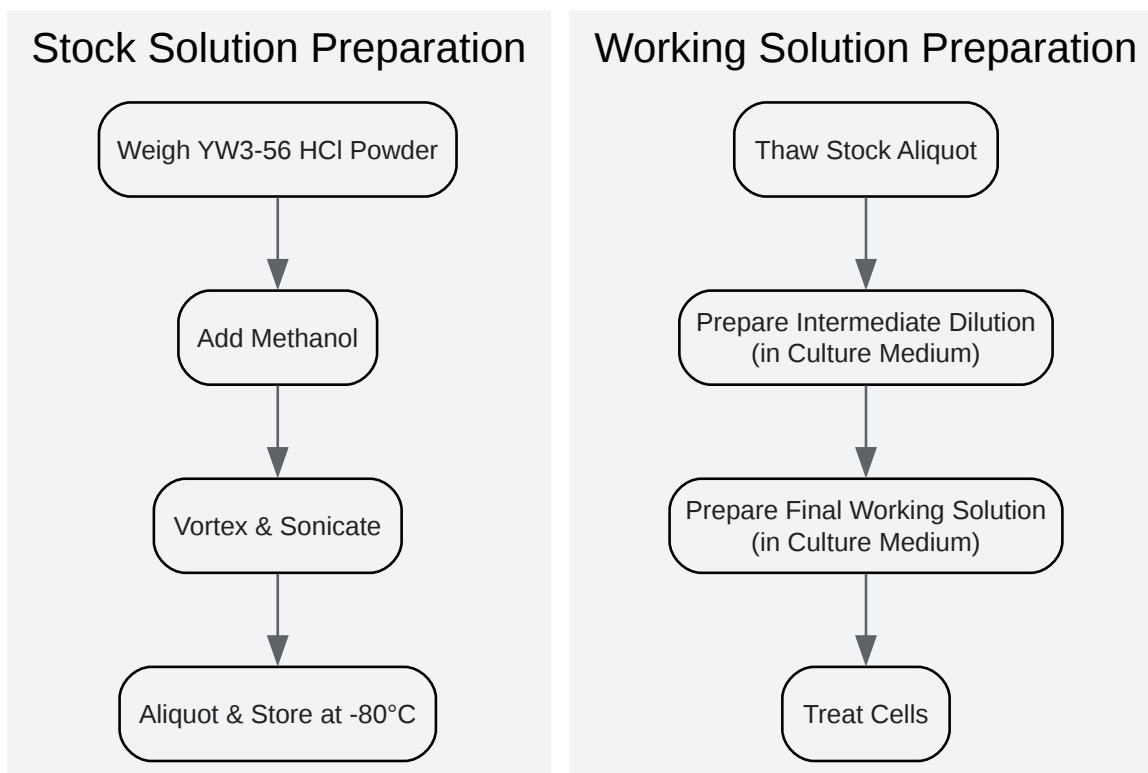
- Thaw the stock solution. On the day of the experiment, thaw a single aliquot of the 10 mM stock solution at room temperature.
- Prepare an intermediate dilution (optional but recommended). To minimize the concentration of methanol in the final cell culture, it is good practice to first prepare an intermediate dilution in cell culture medium. For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock solution 1:10 in culture medium (e.g., 10 μ L of 10 mM stock + 90 μ L of medium).
- Prepare the final working solution. Further dilute the intermediate solution or the stock solution to the desired final concentration in the cell culture medium. For example, to treat NB4 cells with final concentrations of 2, 4, and 8 μ M, you can perform the following dilutions from a 1 mM intermediate solution:
 - For 2 μ M: 1:500 dilution (e.g., 2 μ L of 1 mM solution in 998 μ L of medium)
 - For 4 μ M: 1:250 dilution (e.g., 4 μ L of 1 mM solution in 996 μ L of medium)
 - For 8 μ M: 1:125 dilution (e.g., 8 μ L of 1 mM solution in 992 μ L of medium)
- Vehicle Control. Prepare a vehicle control with the same final concentration of methanol as the highest concentration of **YW3-56 hydrochloride** used in the experiment.

- Add to cells. Gently mix the final working solutions and add them to your cell cultures.

Visualizations

Experimental Workflow for Solution Preparation

Workflow for YW3-56 Hydrochloride Solution Preparation

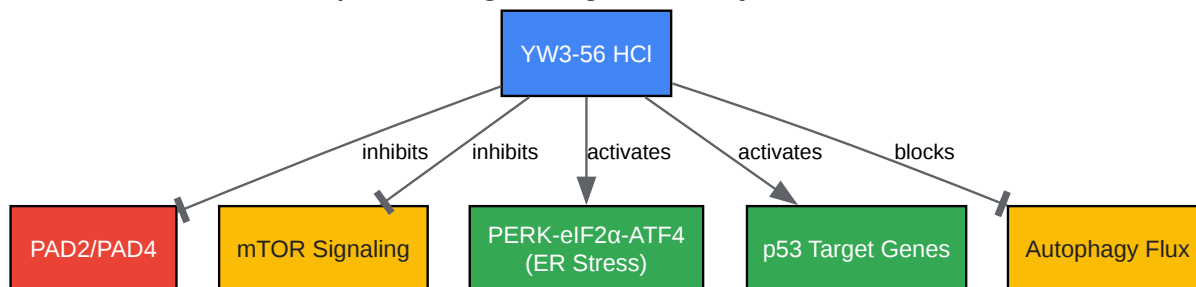


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Caption: Workflow for preparing **YW3-56 hydrochloride** solutions.

Simplified Signaling Pathway of YW3-56

Simplified Signaling Pathway of YW3-56



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Caption: Simplified signaling pathway of YW3-56.

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